

safety and handling of 2,6-Dimethyl-D-tyrosine powder

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Compound of Interest

Compound Name: 2,6-Dimethyl-D-tyrosine

Cat. No.: B1591499

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An In-depth Technical Guide to the Safe Handling of **2,6-Dimethyl-D-tyrosine** Powder

Disclaimer: No specific Safety Data Sheet (SDS) for **2,6-Dimethyl-D-tyrosine** was publicly available at the time of this writing. The following guidance has been synthesized from SDSs of the stereoisomer (2,6-Dimethyl-L-tyrosine), parent compounds (D-Tyrosine, L-Tyrosine), and protected derivatives (N-Boc-2,6-dimethyl-L-tyrosine), in conjunction with established best practices for handling fine chemical powders in a research environment. Users must conduct a thorough, institution-specific risk assessment before commencing any work.

Introduction and Scope

2,6-Dimethyl-D-tyrosine is a synthetic amino acid derivative of significant interest in pharmaceutical and neuroscience research.^[1] Its unique structure makes it a valuable building block for designing novel peptides and therapeutic agents.^[1] As with any fine chemical powder, its physical form presents specific handling challenges that necessitate robust safety protocols to minimize exposure and ensure laboratory safety. Fine powders can be easily aerosolized, leading to inadvertent inhalation, and their high surface area can increase reactivity.^{[2][3]}

This guide provides a comprehensive framework for researchers, scientists, and drug development professionals on the safe handling, storage, and disposal of **2,6-Dimethyl-D-tyrosine** powder. The protocols herein are designed to be self-validating systems, emphasizing the causality behind each safety measure to foster a deep understanding of risk mitigation.

Section 1: Hazard Identification and Risk Assessment

While specific toxicological data for **2,6-Dimethyl-D-tyrosine** is scarce, an analysis of closely related analogs allows for a presumptive hazard profile. The primary risks associated with handling this compound are expected to be irritation to the skin, eyes, and respiratory system.

Presumptive GHS Hazard Profile

The following summary is based on the hazard classifications of L-Tyrosine, 2,6-Dimethyl-L-tyrosine, and N-Boc-2,6-dimethyl-L-tyrosine.[4][5][6] A conservative approach, assuming the compound is hazardous, is mandatory.

| Hazard Class | GHS Category | Signal Word | Hazard Statement |
|--|--------------|-------------|--|
| Acute Toxicity, Oral | Category 4 | Warning | H302: Harmful if swallowed |
| Skin Corrosion/Irritation | Category 2 | Warning | H315: Causes skin irritation |
| Serious Eye Damage/Eye Irritation | Category 2A | Warning | H319: Causes serious eye irritation |
| Specific Target Organ Toxicity (Single Exposure) | Category 3 | Warning | H335: May cause respiratory irritation |

The Imperative of Pre-Work Risk Assessment

Before handling **2,6-Dimethyl-D-tyrosine**, a formal risk assessment must be performed. This process is fundamental to scientific integrity and laboratory safety.

Causality: A risk assessment forces a methodical evaluation of not just the intrinsic hazards of the chemical but also how it will be used in a specific experiment. The quantity of powder, the techniques employed (e.g., weighing, sonicating), and the potential for spills are all variables that dictate the level of control required.

Workflow:

- **Identify Hazards:** Review the presumptive hazards listed above. Consider physical hazards (e.g., dustiness) and chemical reactivity (e.g., incompatibility with strong oxidizers).[7]
- **Evaluate Risks:** Assess the likelihood and severity of exposure during each step of your planned procedure. Weighing 10 mg is a lower-risk task than weighing 10 g, which will generate more dust.
- **Implement Controls:** Based on the risk level, select the appropriate engineering controls, PPE, and administrative procedures as detailed in the following sections.
- **Document:** Record the risk assessment for training and compliance purposes.

Section 2: Exposure Controls and Personal Protective Equipment (PPE)

A multi-layered defense is essential for preventing exposure. Engineering controls are the primary barrier, supplemented by rigorous use of PPE.

Engineering Controls: The First Line of Defense

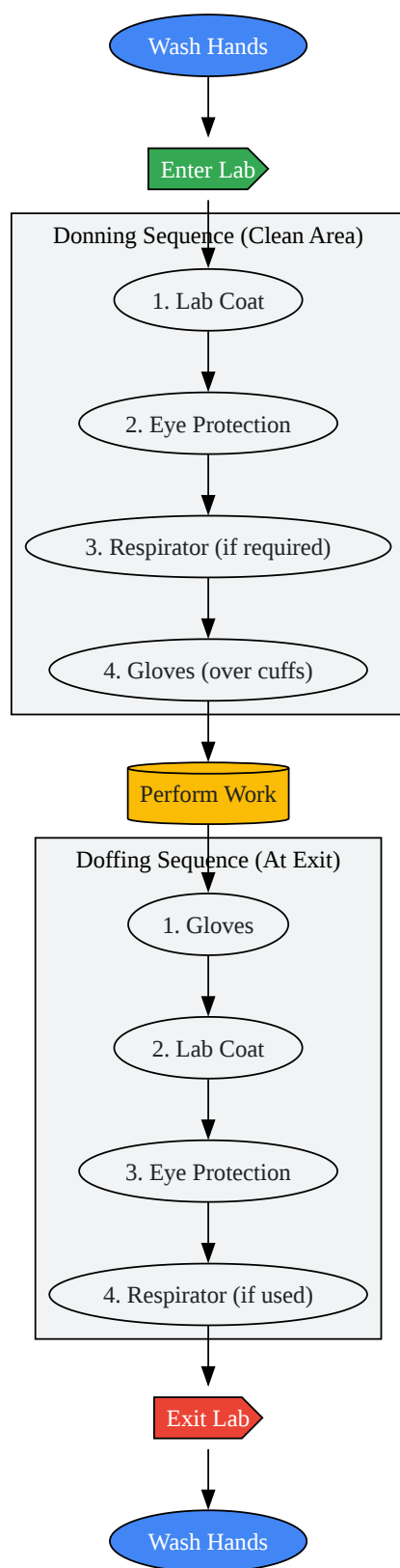
Core Principle: The most effective way to prevent exposure to a hazardous powder is to contain it at the source.[2] Relying solely on PPE is an insufficient and unsafe practice.

- **Chemical Fume Hood:** All manipulations of **2,6-Dimethyl-D-tyrosine** powder, including weighing, aliquoting, and solution preparation, should be performed inside a certified chemical fume hood. The constant airflow draws airborne particles away from the operator's breathing zone.[8]
- **Powder Weighing Station/Balance Enclosure:** For procedures requiring high weighing accuracy, a dedicated powder weighing enclosure is superior to a standard fume hood.[2] These enclosures are designed with specific airflow patterns that minimize turbulence, providing balance stability while still ensuring containment and protecting the user.[8]

Personal Protective Equipment (PPE): The Last Line of Defense

PPE must be worn correctly and be appropriate for the task. The selection of PPE is a direct output of the risk assessment.

- **Eye Protection:** ANSI Z87.1-compliant (or equivalent) chemical safety goggles are mandatory.^[9] Standard safety glasses with side shields may be acceptable for low-quantity work, but goggles provide a superior seal against airborne dust.
- **Hand Protection:** Wear nitrile gloves. While specific chemical resistance data for **2,6-Dimethyl-D-tyrosine** is unavailable, nitrile provides good general protection against fine powders. Inspect gloves for defects before use and remove them promptly if contamination is suspected. Never wear gloves outside the laboratory or to touch common surfaces like doorknobs or keyboards.^[10]
- **Body Protection:** A professional lab coat, fully buttoned, is required to protect skin and personal clothing.^[10]
- **Respiratory Protection:** If engineering controls are non-functional or insufficient (e.g., during a large spill cleanup), a NIOSH-approved N95 respirator or higher should be used.^[5] Use of a respirator requires prior medical clearance and fit-testing under an institutional respiratory protection program.



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Section 3: Standard Operating Procedures (SOPs) for Safe Handling

Adherence to a detailed SOP is crucial for ensuring reproducible and safe experimental outcomes.

Preparation and Weighing Protocol

Causality: This protocol is designed to minimize the generation of airborne dust and prevent the contamination of laboratory surfaces.

- Designate Area: Clearly demarcate the work area within the fume hood or powder enclosure.
- Surface Protection: Cover the work surface with disposable absorbent bench paper. This simplifies cleanup in case of a minor spill.^[8]
- Prepare Equipment: Bring all necessary items (spatulas, weigh boats, containers, solvent) into the hood before starting. This prevents the need to move in and out of the containment area, which can disrupt airflow.
- Equilibrate Compound: Before opening, allow the container of **2,6-Dimethyl-D-tyrosine** to equilibrate to the ambient temperature of the hood, especially if stored at -20°C. This prevents water condensation on the powder.
- Weighing:
 - Use an anti-static weigh boat or a tared glass vial.
 - Do not pour the powder directly from the main stock bottle. Use a clean spatula to transfer small amounts. This prevents spills that can occur when powder catches on the bottle's threads.^[8]
 - Handle the powder gently to avoid creating dust clouds.
 - Close the primary container immediately after removing the desired amount.

Solution Preparation

- **Add Powder to Solvent:** Slowly add the weighed powder to the vortexing solvent in your destination flask or beaker. This is generally safer than adding solvent to the dry powder, which can cause the powder to become airborne.
- **Keep Covered:** Use a cap, parafilm, or watch glass to keep the vessel covered as much as possible during dissolution.
- **Decontamination:** After use, decontaminate spatulas and weigh boats with an appropriate solvent before removing them from the hood. Dispose of disposable items as chemically contaminated waste.

General Hygiene

- Always wash hands thoroughly with soap and water after removing gloves and before leaving the laboratory.^[9]
- Eating, drinking, and applying cosmetics are strictly prohibited in areas where chemicals are handled.^[10]

Section 4: Storage, Spills, and Waste Disposal

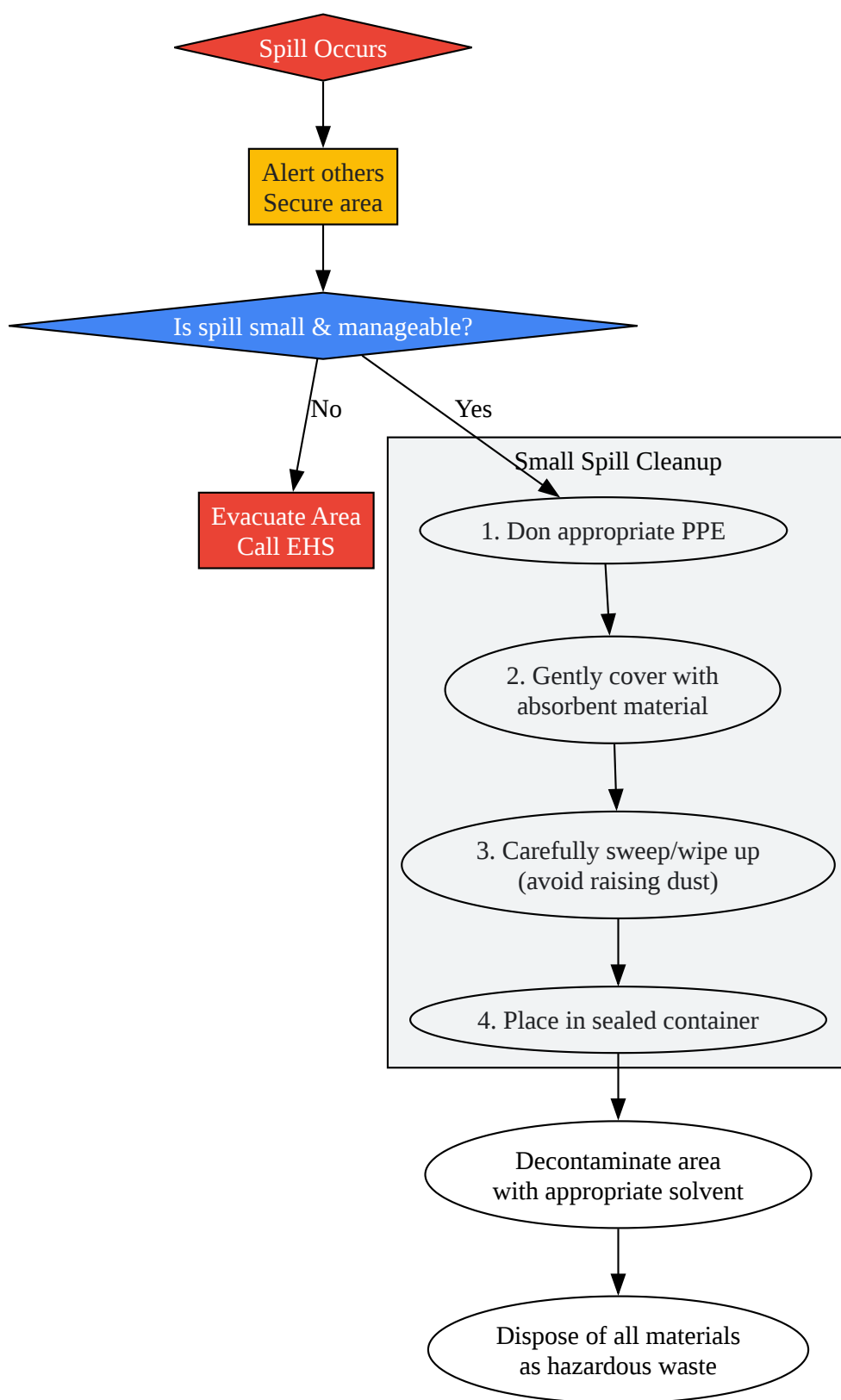
Proper long-term management of the chemical and any associated waste is a critical component of the safety lifecycle.

Storage and Stability

- **Conditions:** Store **2,6-Dimethyl-D-tyrosine** in a tightly sealed container in a cool, dry, and well-ventilated area.^[9] For long-term stability of the powder, storage at -20°C is recommended.^[11]
- **Incompatibilities:** Keep away from strong oxidizing agents.^[7]
- **Labeling:** Ensure the container is clearly labeled with the full chemical name and any relevant hazard warnings.

Spill Procedures

Immediate and correct response to a spill is vital to prevent wider contamination and exposure.



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Waste Disposal

- Chemical Waste: All waste **2,6-Dimethyl-D-tyrosine** powder and solutions must be collected in a clearly labeled, sealed hazardous waste container.
- Contaminated Materials: Used gloves, bench paper, weigh boats, and other contaminated disposable items must also be disposed of as hazardous chemical waste.[\[12\]](#)
- Regulations: Follow all institutional, local, state, and federal regulations for hazardous waste disposal. Never dispose of chemical waste down the drain.[\[9\]](#)

Section 5: First Aid and Toxicological Profile

This information is provided for immediate response. Always seek professional medical attention after any chemical exposure.

Emergency First Aid Measures

These procedures are based on standard practice for irritant chemical powders.[\[6\]](#)[\[9\]](#)[\[13\]](#)

- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- In Case of Skin Contact: Remove all contaminated clothing. Wash skin immediately with plenty of soap and water. If skin irritation occurs, seek medical attention.
- If Inhaled: Move the person to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- If Swallowed: Do NOT induce vomiting. Rinse mouth thoroughly with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Toxicological Profile Summary

As this is a specialized research chemical, a full toxicological profile is not available. The information below is inferred from related compounds.

| Endpoint | Data |
|------------------------------|--|
| Acute Toxicity | No specific LD50 data available. The N-Boc protected analog is considered harmful if swallowed.[5] |
| Skin Corrosion/Irritation | Expected to cause skin irritation based on data for L-Tyrosine and related compounds.[4][5] |
| Eye Damage/Irritation | Expected to cause serious eye irritation.[4][5] |
| Respiratory Sensitization | May cause respiratory irritation upon inhalation of dust.[4][5] |
| Carcinogenicity/Mutagenicity | No data available. The compound should be treated as a substance of unknown toxicity. |

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